

Technical Guide to (5-Methylpyrazin-2-yl)methanol: A Safety and Handling Whitepaper

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Compound of Interest

Compound Name: (5-Methylpyrazin-2-yl)methanol

Cat. No.: B1296893

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **(5-Methylpyrazin-2-yl)methanol**, intended to inform researchers, scientists, and professionals in drug development about its key safety and handling considerations. The information is compiled from aggregated sources to ensure a thorough understanding of its chemical and physical properties, toxicological profile, and recommended safety procedures.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(5-Methylpyrazin-2-yl)methanol** is presented below. These properties are essential for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O	PubChem[1]
Molecular Weight	124.14 g/mol	PubChem[1]
IUPAC Name	(5-methylpyrazin-2-yl)methanol	PubChem[1]
CAS Number	61892-95-3	PubChem[1]
Synonyms	5-Methyl-2-pyrazinemethanol, (5-methylpyrazin-2-yl)methanol	PubChem[1]

Toxicological and Hazard Information

(5-Methylpyrazin-2-yl)methanol is classified under the Globally Harmonized System (GHS) with several key hazard statements. This information is critical for risk assessment and the implementation of appropriate safety protocols in a laboratory setting.^[1]

Hazard Class	GHS Classification
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation

Source: PubChem^[1]

Experimental Protocols

While specific experimental protocols for the determination of all physical and toxicological data for **(5-Methylpyrazin-2-yl)methanol** are not publicly available, the following are general methodologies typically employed for the endpoints listed.

Determination of Physical Properties:

- **Melting Point:** Determined using a calibrated melting point apparatus where a small sample is heated at a controlled rate until melting is observed.
- **Boiling Point:** Measured at a specific pressure, often using distillation apparatus, by recording the temperature at which the liquid and vapor phases are in equilibrium.
- **Solubility:** Assessed by adding a known amount of the substance to a known volume of a solvent (e.g., water, ethanol) at a specific temperature and observing the point of saturation.

Toxicological Assessments:

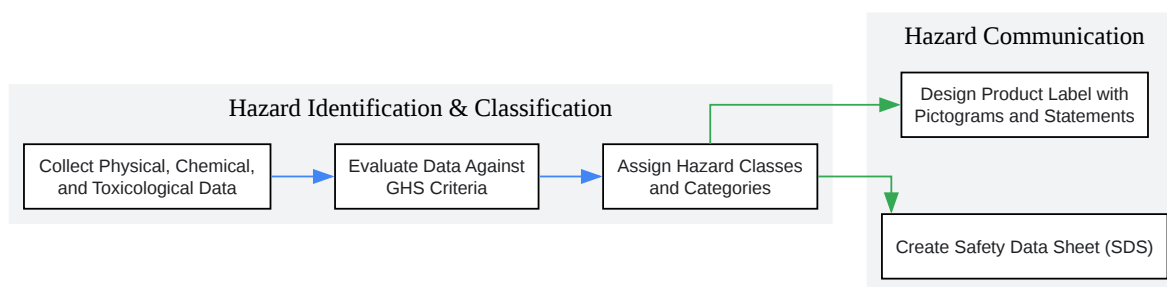
- **Acute Oral Toxicity (LD50):** Typically determined in animal models (e.g., rats, mice) following OECD Guideline 423. A single dose of the substance is administered orally, and the animals

are observed for a set period for signs of toxicity and mortality. The LD50 value is the statistically estimated dose that would be lethal to 50% of the population.

- Skin Irritation: Assessed in vivo using animal models (e.g., rabbits) according to OECD Guideline 404. A small amount of the substance is applied to a shaved patch of skin, and the site is observed for signs of erythema and edema over a period of time.
- Eye Irritation: Evaluated in vivo using animal models (e.g., rabbits) following OECD Guideline 405. A small amount of the substance is instilled into the conjunctival sac of one eye, and the eye is observed for corneal opacity, iritis, and conjunctival redness and chemosis.

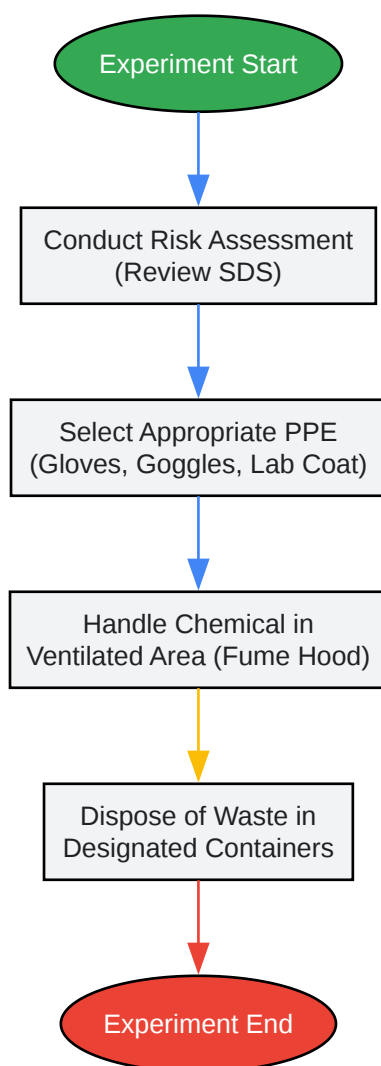
Diagrams

The following diagrams illustrate key conceptual frameworks relevant to the safety assessment and handling of chemical compounds like **(5-Methylpyrazin-2-yl)methanol**.



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GHS Hazard Communication Workflow



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Laboratory Safety Protocol Flowchart

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References

- 1. (5-Methylpyrazin-2-yl)methanol | C₆H₈N₂O | CID 580061 - PubChem [pubchem.ncbi.nlm.nih.gov]

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